

Application Notes & Protocols: Radiolabeling of N-BOC Norfallypride Tosylate Precursor

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides a detailed protocol for the radiolabeling of the N-BOC norfallypride tosylate precursor to synthesize [¹⁸F]Norfallypride, a potential positron emission tomography (PET) imaging agent for dopamine D2/D3 receptors. The synthesis involves a two-step process: nucleophilic substitution of the tosylate group with [¹⁸F]fluoride, followed by the removal of the N-BOC protecting group.

Chemical Structures

Precursor: (S)-N-[(1-BOC-2-pyrolidinyl)methyl]-2,3-dimethoxy-5-(3'-tosyloxypropyl)-benzamide

Intermediate: N-BOC-[18F]Norfallypride

Final Product: [18F]Norfallypride

Experimental Protocols Materials and Reagents

- N-BOC norfallypride tosylate precursor
- [18F]Fluoride



- Kryptofix 2.2.2 (K₂₂₂)
- Potassium Carbonate (K₂CO₃)
- Acetonitrile (CH₃CN), anhydrous
- Dichloromethane (CH₂Cl₂), anhydrous
- Trifluoroacetic Acid (TFA)
- Triethylamine (Et₃N)
- Water for HPLC
- C18 Sep-Pak cartridges
- Semi-preparative HPLC column (C18)
- Analytical HPLC column (C18)

Radiolabeling of N-BOC Norfallypride Tosylate

- Drying of [18F]Fluoride: Aseptically transfer the aqueous [18F]fluoride solution to a reaction vessel. Add a solution of Kryptofix 2.2.2 and K₂CO₃ in acetonitrile/water. Azeotropically dry the mixture by heating under a stream of nitrogen until all water is removed. Further dry the residue with anhydrous acetonitrile.
- Radiolabeling Reaction: Dissolve the N-BOC norfallypride tosylate precursor (typically 2 mg) in anhydrous acetonitrile (0.5 mL).[1] Add this solution to the dried [18F]fluoride-Kryptofix complex.
- Seal the reaction vessel and heat at 96 °C for 30 minutes.[1][2]
- After cooling, the crude reaction mixture contains N-BOC-[18F]norfallypride.

Purification of N-BOC-[18F]Norfallypride

The crude product, N-BOC-[18F]norfallypride, is purified using a semi-preparative C18 HPLC column.[1]



- The mobile phase consists of 60% acetonitrile and 40% water containing 0.1% triethylamine.
 [1][2]
- The flow rate is maintained at 2.5 mL/min.[1][2]
- The retention time for N-BOC-[18F]norfallypride is approximately 21 minutes.[1][2]
- Collect the fraction corresponding to the radiolabeled intermediate.

Deprotection of N-BOC-[18F]Norfallypride

- The purified N-BOC-[18F]norfallypride fraction is evaporated to dryness.
- Add a solution of trifluoroacetic acid (TFA) in dichloromethane (CH₂Cl₂) (e.g., 10% TFA in CH₂Cl₂ or 0.2 mL TFA in 1 mL CH₂Cl₂).[1][2]
- Heat the solution at 80 °C for 30 minutes.[1]
- Evaporate the solvent to dryness.
- Neutralize the residue with a 10% sodium bicarbonate (NaHCO₃) solution to a pH of 6-7 to obtain the final product, [¹8F]Norfallypride.[¹]

Quality Control

- Radiochemical Purity: Determined by analytical radio-HPLC.
- Chemical Purity: Determined by analytical HPLC with UV detection (254 nm).
- Specific Activity: Calculated based on the amount of radioactivity and the mass of the final product.

Data Presentation

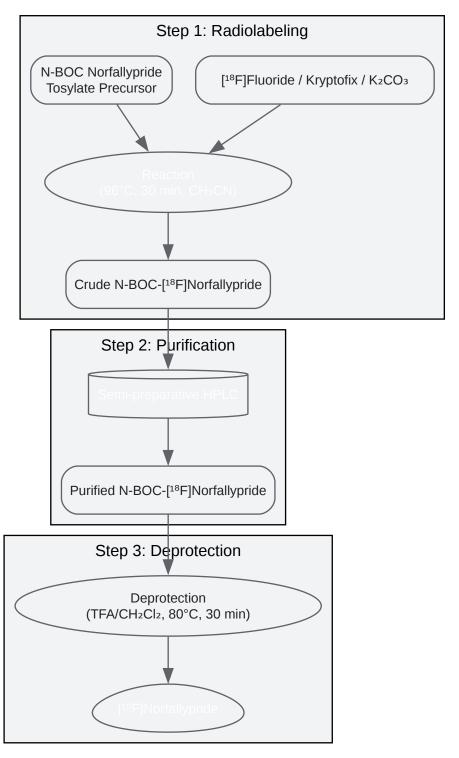


Parameter	Value	Reference
Precursor Amount	2 mg	[1]
Reaction Temperature	96 °C	[1][2]
Reaction Time	30 minutes	[1][2]
Overall Radiochemical Yield (decay corrected)	~10%	[1]
HPLC Mobile Phase (Purification)	60% CH₃CN / 40% H₂O with 0.1% Et₃N	[1][2]
HPLC Flow Rate (Purification)	2.5 mL/min	[1][2]
Retention Time (N-BOC- [18F]Norfallypride)	~21 min	[1][2]
Deprotection Reagent	Trifluoroacetic Acid (TFA) in CH2Cl2	[1][2]
Deprotection Temperature	80 °C	[1]
Deprotection Time	30 minutes	[1]

Visualizations



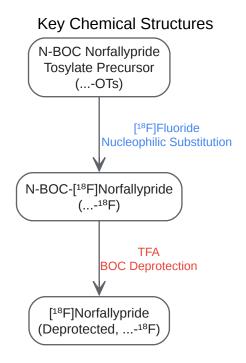
Radiolabeling Workflow for [18F]Norfallypride



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Caption: Radiolabeling workflow for [18F]Norfallypride.





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Caption: Key chemical structures in the synthesis.

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References

- 1. Synthesis and biological evaluation of 18F-Norfallypride in the rodent brain using PET imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes & Protocols: Radiolabeling of N-BOC Norfallypride Tosylate Precursor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15618266#radiolabeling-of-n-boc-norfallypride-tosylate-precursor]

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